

Personal protective equipment for handling Esaxerenone

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Compound of Interest

Compound Name: Esaxerenone

Cat. No.: B8069036

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Essential Safety and Handling Guide for Esaxerenone

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Esaxerenone**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Esaxerenone is a non-steroidal mineralocorticoid receptor antagonist. While some safety data sheets (SDS) classify it as not hazardous, others indicate it is suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure^[1]. Therefore, it is prudent to handle **Esaxerenone** with a high degree of caution, implementing measures to minimize exposure.

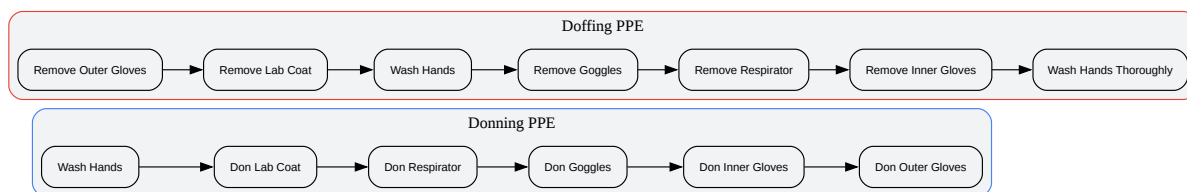
Personal Protective Equipment (PPE)

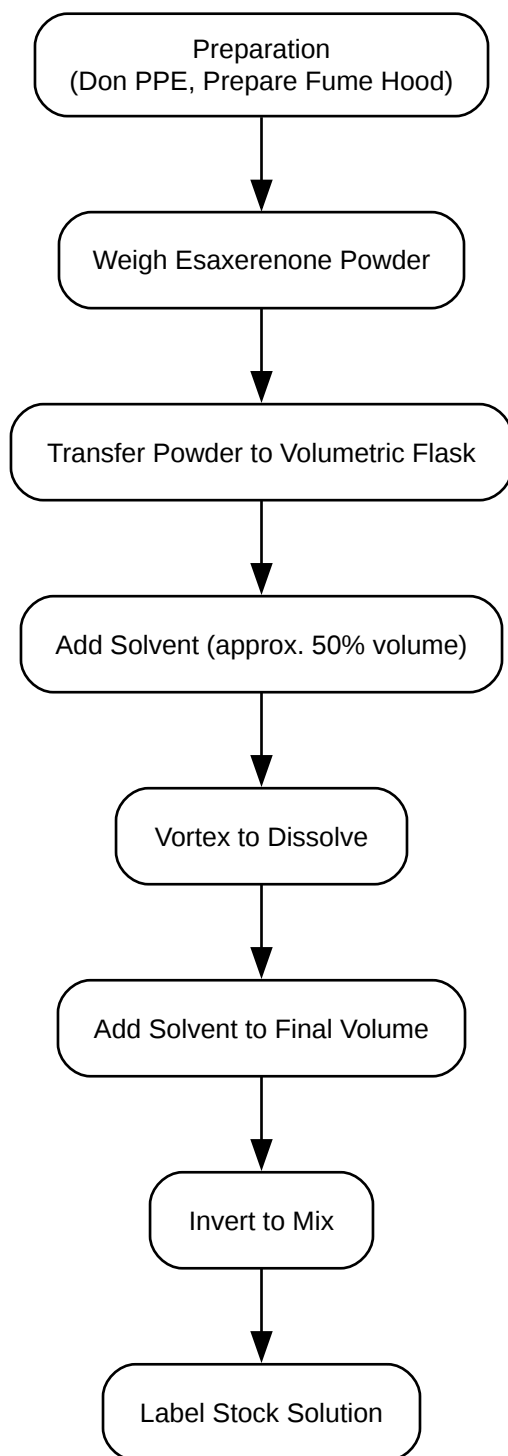
The following table summarizes the required personal protective equipment for handling **Esaxerenone**. It is essential to wear the appropriate PPE at all times when working with this compound.

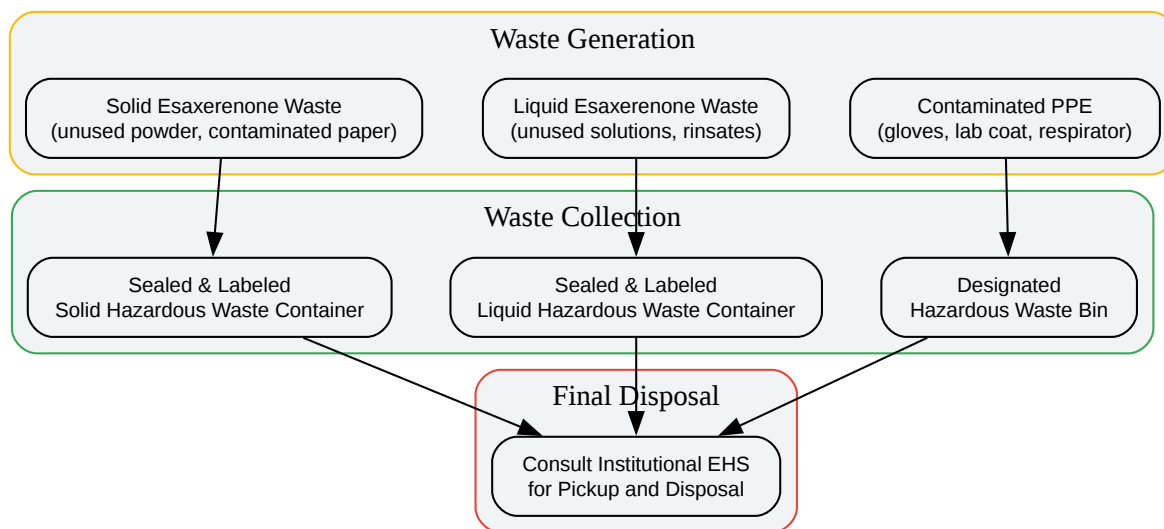
PPE Component	Specification	Purpose
Hand Protection	Nitrile or neoprene gloves (double gloving recommended)	Prevents skin contact and absorption.
Eye Protection	Safety goggles with side-shields or a face shield	Protects eyes from dust particles and splashes.
Body Protection	Impervious laboratory coat or gown	Prevents contamination of personal clothing.
Respiratory Protection	NIOSH-approved N95 respirator or higher	Prevents inhalation of fine dust particles, especially when handling the powdered form.

Donning and Doffing of PPE

Proper procedure for putting on (donning) and taking off (doffing) PPE is critical to prevent contamination. The following workflow illustrates the correct sequence.







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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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